

Purifying 2',3'-cGAMP from Bacterial Systems: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2',3'-cGAMP

Cat. No.: B15607238

[Get Quote](#)

Application Note & Protocol for the Production and Purification of 2',3'-cyclic Guanosine Monophosphate-Adenosine Monophosphate (**2',3'-cGAMP**) from Bacterial Expression Systems.

This document provides detailed protocols and application notes for the purification of **2',3'-cGAMP**, a critical second messenger in the cGAS-STING innate immunity pathway, from bacterial expression systems. The methodologies outlined are intended for researchers, scientists, and drug development professionals engaged in immunology, oncology, and vaccine development.

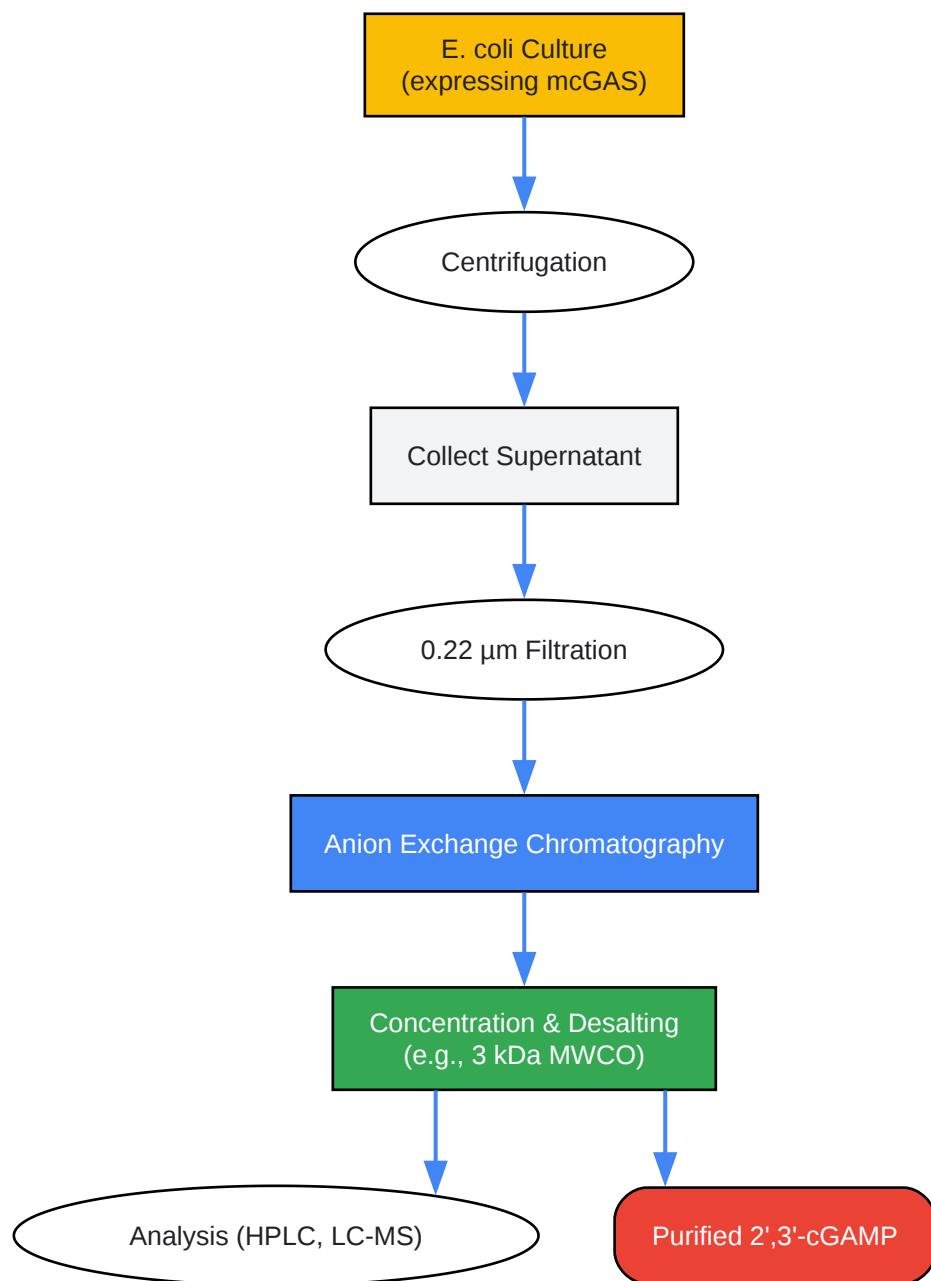
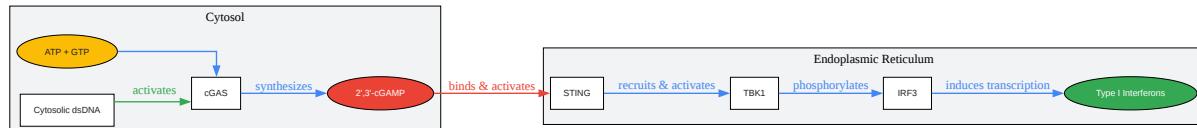
Introduction

The cyclic dinucleotide **2',3'-cGAMP** is a potent activator of the Stimulator of Interferon Genes (STING) pathway, making it a key target for the development of novel immunotherapies and vaccine adjuvants. While chemical synthesis is an option, it often suffers from low yields and the use of organic solvents.^{[1][2][3][4]} Bacterial expression systems offer a more sustainable and efficient alternative for producing high-quality, biologically active **2',3'-cGAMP**. This document details two primary methodologies: a whole-cell biocatalysis approach utilizing recombinant *E. coli* and an in vitro enzymatic synthesis using purified cGAS enzyme.

cGAS-STING Signaling Pathway

The enzyme cyclic GMP-AMP synthase (cGAS) acts as a cytosolic DNA sensor.^{[5][6][7]} Upon binding to double-stranded DNA (dsDNA), cGAS is activated and catalyzes the synthesis of

2',3'-cGAMP from ATP and GTP.^[6] This second messenger then binds to and activates STING, an endoplasmic reticulum-resident protein, triggering a downstream signaling cascade that leads to the production of type I interferons and other inflammatory cytokines. This innate immune response is crucial for defense against viral and bacterial infections, as well as for anti-tumor immunity.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The efficient synthesis and purification of 2'3'- cGAMP from Escherichia coli - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | The efficient synthesis and purification of 2'3'- cGAMP from Escherichia coli [frontiersin.org]
- 3. researchgate.net [researchgate.net]
- 4. The efficient synthesis and purification of 2'3'- cGAMP from Escherichia coli - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. caymanchem.com [caymanchem.com]
- 6. mybiosource.com [mybiosource.com]
- 7. cGAS (human, recombinant) - Cayman - CAT N°: 22810 [bertin-bioreagent.com]
- To cite this document: BenchChem. [Purifying 2',3'-cGAMP from Bacterial Systems: A Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15607238#purification-of-2-3-cgamp-from-bacterial-expression-systems]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com